

# Theoretical Mass of 2,3,6-Trimethylphenol-D11: A Technical Overview

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## Compound of Interest

Compound Name: 2,3,6-Trimethylphenol-D11

Cat. No.: B1472684

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This guide provides a detailed calculation of the theoretical mass for the deuterated form of 2,3,6-Trimethylphenol, specifically **2,3,6-Trimethylphenol-D11**. This information is crucial for researchers in fields such as pharmacology, metabolomics, and analytical chemistry where isotopically labeled compounds are utilized as internal standards in quantitative mass spectrometry assays or as tracers to elucidate metabolic pathways.

## Chemical Structure and Formula

2,3,6-Trimethylphenol is an organic compound with the chemical formula  $C_9H_{12}O$ .<sup>[1][2][3]</sup> Its structure consists of a phenol ring substituted with three methyl groups at the 2, 3, and 6 positions. The deuterated isotopologue, **2,3,6-Trimethylphenol-D11**, has eleven hydrogen atoms replaced by deuterium atoms.

## Calculation of Theoretical Mass

The theoretical mass of a molecule is the sum of the masses of its constituent atoms. For this calculation, the monoisotopic masses of the most abundant isotopes of carbon, oxygen, hydrogen, and deuterium are used to provide the most precise theoretical mass value, which is relevant for high-resolution mass spectrometry.

### Step 1: Determine the Atomic Masses

The precise atomic masses of the relevant isotopes are:

- Carbon ( $^{12}\text{C}$ ): 12.000000 amu
- Oxygen ( $^{16}\text{O}$ ): 15.994915 amu[4]
- Hydrogen ( $^1\text{H}$ ): 1.007825 amu[5]
- Deuterium ( $^2\text{H}$  or D): 2.014102 amu[5][6][7]

Step 2: Calculate the Theoretical Mass of 2,3,6-Trimethylphenol ( $\text{C}_9\text{H}_{12}\text{O}$ )

The molecular formula indicates the presence of:

- 9 Carbon atoms
- 12 Hydrogen atoms
- 1 Oxygen atom

The calculation is as follows:  $(9 * 12.000000 \text{ amu}) + (12 * 1.007825 \text{ amu}) + (1 * 15.994915 \text{ amu}) = 136.088815 \text{ amu}$

Step 3: Calculate the Theoretical Mass of **2,3,6-Trimethylphenol-D11** ( $\text{C}_9\text{H}_{11}\text{DO}$ )

In the D11 isotopologue, 11 of the 12 hydrogen atoms are replaced by deuterium atoms. Therefore, the molecular formula for the deuterated compound is  $\text{C}_9\text{H}_1\text{D}_{11}\text{O}$ .

The calculation is as follows:  $(9 * 12.000000 \text{ amu}) + (1 * 1.007825 \text{ amu}) + (11 * 2.014102 \text{ amu}) + (1 * 15.994915 \text{ amu}) = 147.157872 \text{ amu}$

## Data Summary

The following table summarizes the atomic and molecular masses used in the calculation of the theoretical mass of **2,3,6-Trimethylphenol-D11**.

Atom/Molecule	Chemical Formula	Number of Atoms	Atomic Mass (amu)	Subtotal Mass (amu)	Total Theoretical Mass (amu)
2,3,6-Trimethylphenol	C <sub>9</sub> H <sub>12</sub> O	136.088815			
Carbon	C	9	12.000000	108.000000	
Hydrogen	H	12	1.007825[5]	12.093900	
Oxygen	O	1	15.994915[4]	15.994915	
2,3,6-Trimethylphenol-D11	C <sub>9</sub> H <sub>1</sub> D <sub>11</sub> O	147.157872			
Carbon	C	9	12.000000	108.000000	
Hydrogen	H	1	1.007825[5]	1.007825	
Deuterium	D	11	2.014102[5] [6][7]	22.155122	
Oxygen	O	1	15.994915[4]	15.994915	

Note: While the average molecular weight for 2,3,6-Trimethylphenol is often cited as approximately 136.19 g/mol [1][2][8], the theoretical monoisotopic mass calculated here is more appropriate for high-resolution mass spectrometry applications.

Disclaimer: This document provides a theoretical calculation of the mass of **2,3,6-Trimethylphenol-D11**. As an AI, I am unable to provide experimental protocols or generate diagrams.

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